

Navigating the Identity of VCH-286: A Challenge in Comparative Analysis

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Compound of Interest

Compound Name: VCH-286
Cat. No.: B15608699

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A comprehensive comparative analysis of **VCH-286** against established protease inhibitors, as requested for an audience of researchers, scientists, and drug development professionals, cannot be completed at this time. Extensive research into scientific and clinical databases has not yielded any information on a compound designated as "**VCH-286**."

Initial investigations have, however, identified several similarly named compounds currently under investigation for various therapeutic applications. These include FHD-286, C286 (also known as KCL-286), and GSK2556286. Crucially, none of these molecules are classified as protease inhibitors, which fundamentally precludes a direct comparative analysis based on mechanism of action, efficacy, and resistance profiles as initially outlined.

Distinct Mechanisms of Action

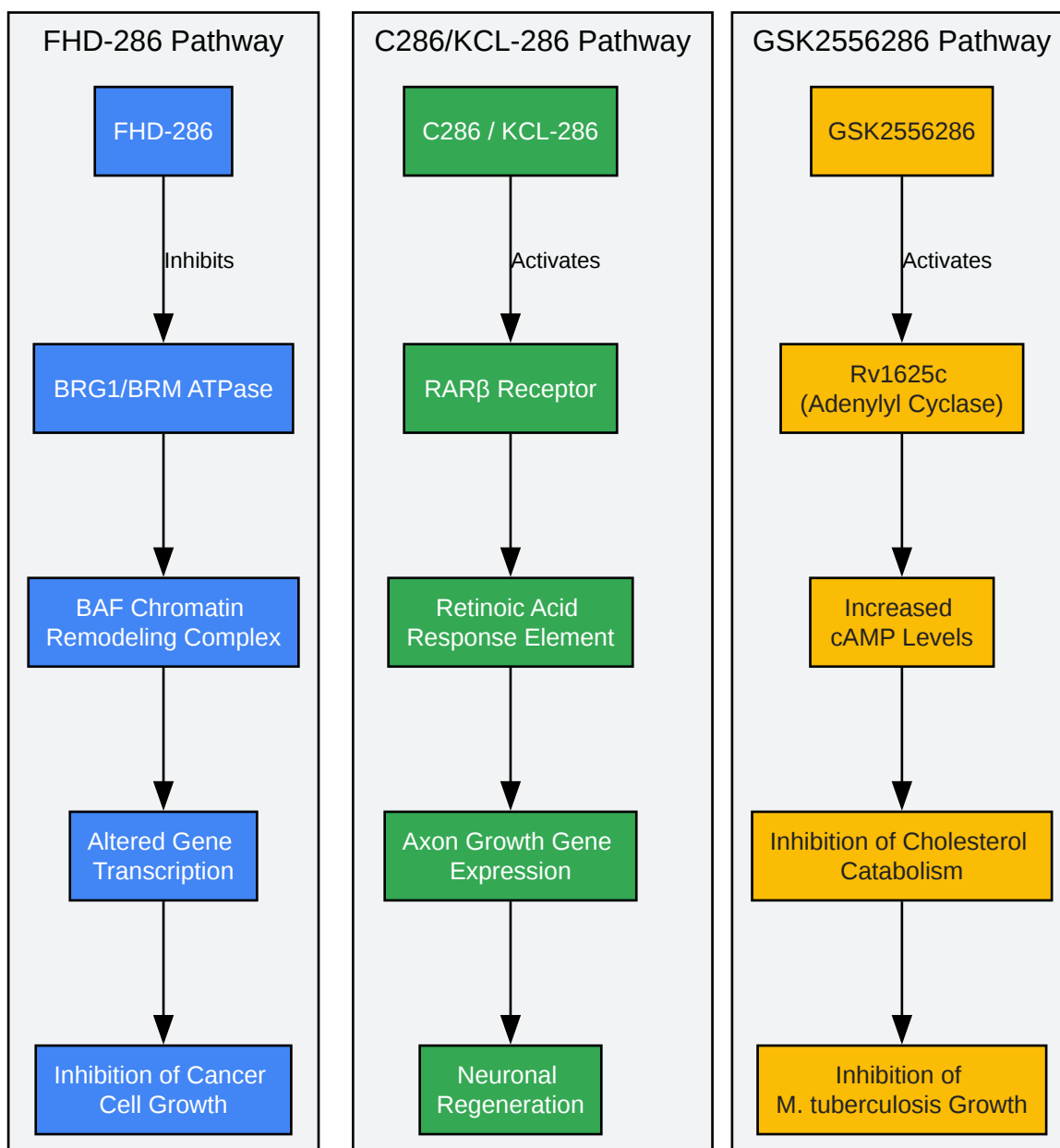
The identified compounds operate through signaling pathways entirely different from those of protease inhibitors. A summary of their mechanisms is as follows:

- FHD-286: This compound is a potent, selective, and orally bioavailable allosteric dual inhibitor of the Brahma homologue (BRM) and Brahma-related gene 1 (BRG1) ATPase activity.^{[1][2]} It is being investigated for the treatment of SWI/SNF dependent cancers, such as metastatic uveal melanoma and acute myeloid leukemia (AML).^{[1][2]} Development for

metastatic uveal melanoma monotherapy has been discontinued, though trials in combination with other agents for AML are planned.[1]

- C286/KCL-286: Identified as a first-in-class orally available retinoic acid receptor β (RAR β) agonist, this molecule is being developed for the treatment of spinal cord injuries.[3][4][5][6] Its mechanism involves the activation of transcriptional pathways that promote axonal regeneration.[5]
- GSK2556286: This is a novel antitubercular drug candidate that functions by inhibiting cholesterol catabolism in *Mycobacterium tuberculosis*. [7][8][9][10] It acts as an agonist of the membrane-bound adenylyl cyclase Rv1625c, leading to increased intracellular cAMP levels. [7][9]

The distinct biological targets and pathways of these molecules are illustrated below.



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Caption: Mechanisms of action for FHD-286, C286/KCL-286, and GSK2556286.

Conclusion: Awaiting Clarification

Given that "VCH-286" does not correspond to a known protease inhibitor, a direct comparative analysis as requested is not feasible. The identified compounds with similar names belong to different drug classes with distinct therapeutic targets and mechanisms of action.

To proceed with a meaningful comparative analysis, clarification on the precise identity of "VCH-286" is required. Should "VCH-286" be a different compound that is indeed a protease inhibitor, or if the interest lies in a comparative analysis of one of the aforementioned molecules against a relevant therapeutic class, this request can be revisited with the appropriate scientific context. Without this clarification, providing a scientifically sound and objective comparison guide is not possible.

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References

- 1. onclive.com [onclive.com]
- 2. Discovery of FHD-286, a First-in-Class, Orally Bioavailable, Allosteric Dual Inhibitor of the Brahma Homologue (BRM) and Brahma-Related Gene 1 (BRG1) ATPase Activity for the Treatment of SWItch/Sucrose Non-Fermentable (SWI/SNF) Dependent Cancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. orca.cardiff.ac.uk [orca.cardiff.ac.uk]
- 4. C286, an orally available retinoic acid receptor β agonist drug, regulates multiple pathways to achieve spinal cord injury repair - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Phase 1 safety, tolerability, pharmacokinetics and pharmacodynamic results of KCL-286, a novel retinoic acid receptor- β agonist for treatment of spinal cord injury, in male healthy participants - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Phase 1 safety, tolerability, pharmacokinetics and pharmacodynamic results of KCL-286, a novel retinoic acid receptor- β agonist for treatment of spinal cord injury, in male healthy participants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. GSK2556286 Is a Novel Antitubercular Drug Candidate Effective In Vivo with the Potential To Shorten Tuberculosis Treatment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Cyclic AMP-Mediated Inhibition of Cholesterol Catabolism in Mycobacterium tuberculosis by the Novel Drug Candidate GSK2556286 - PMC [pmc.ncbi.nlm.nih.gov]
- 10. GSK-286 | Working Group for New TB Drugs [newtbdrugs.org]

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